

Application Notes and Protocols: 2,6-Dimethyl-5-heptenal in Fragrance Formulation

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Compound of Interest

Compound Name: 2,6-Dimethyl-5-heptenal

Cat. No.: B093204

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Introduction

2,6-Dimethyl-5-heptenal, commonly known in the fragrance industry as Melonal®, is a potent synthetic aldehyde prized for its distinctive fresh and fruity aroma profile.^{[1][2][3]} Its scent is predominantly characterized by notes of melon, watermelon, cucumber, and a green, ozonic freshness.^{[4][5]} This unique olfactory profile makes it a valuable ingredient in a wide array of fragrance applications, from fine perfumery to functional products such as air fresheners, soaps, and detergents.^[6] Chemically, it is a branched-chain unsaturated aldehyde, which contributes to its reactivity and characteristic scent. This document provides detailed application notes, experimental protocols, and technical data for the effective use of **2,6-Dimethyl-5-heptenal** in fragrance formulations.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2,6-Dimethyl-5-heptenal** is essential for its proper handling, storage, and application in fragrance formulations.

| Property | Value | Reference |
|-------------------|--|-----------|
| Chemical Name | 2,6-Dimethyl-5-heptenal | [2] |
| Synonyms | Melonal, Melon aldehyde | [6] |
| CAS Number | 106-72-9 | [2] |
| Molecular Formula | C ₉ H ₁₆ O | [7] |
| Molecular Weight | 140.22 g/mol | [6] |
| Appearance | Colorless to pale yellow liquid | [6][8] |
| Odor Profile | Green, melon, cucumber, watermelon, ozonic, fresh | [4][5][9] |
| Boiling Point | 116-124 °C at 100 mmHg | [5] |
| Flash Point | Approximately 62 °C (143.6 °F) | |
| Solubility | Soluble in ethanol and paraffin oil; insoluble in water. | [5][7] |
| Purity (typical) | 85 - 100% (GC) | [6] |

Olfactory Profile and Application in Fragrance Formulation

2,6-Dimethyl-5-heptenal is a top to middle note in perfumery that imparts a powerful and diffusive fresh, green, and watery melon character.[4][9] It is highly valued for its ability to create a natural-smelling marine and fruity-melon accord.[4]

General Recommendations for Use

Due to its potency, **2,6-Dimethyl-5-heptenal** is typically used at low concentrations, often in a diluted form (e.g., 1% or 10% in a solvent like ethanol or dipropylene glycol).[10] It blends well with other green, fruity, and floral notes.

Application Levels in Different Fragrance Types

The concentration of **2,6-Dimethyl-5-heptenal** can vary significantly depending on the desired outcome and the product application. The following table provides typical usage levels based on available data.

| Product Type | Typical Concentration (% of fragrance concentrate) | Observations | Reference |
|---|--|--|-----------|
| Fine Fragrance (Eau de Toilette/Parfum) | 0.01% - 0.5% | Used to add a fresh, watery, and fruity top note. Examples include 0.02% in Frederic Malle's Carnal Flower and 0.25% in DKNY's Be Delicious Fresh Blossom. | [11] |
| Soaps and Shower Gels | 0.05% - 1.0% | Provides a fresh and clean scent, enhancing fruity and green accords. | [10] |
| Detergents (Powder and Liquid) | 0.02% - 0.5% | Lends a fresh melon note, particularly suitable for laundry detergents. | [4][12] |
| Air Fresheners | 0.1% - 2.0% | Effective in creating natural-smelling marine and fruity-melon notes for room fragancing. | [4] |
| Flavor Formulations | 0.5 - 10 ppm (as consumed) | In flavors, it is used to impart watermelon, cucumber, and tropical fruit notes. | |

Experimental Protocols

Protocol for Synthesis of 2,6-Dimethyl-5-heptenal via Darzens Reaction

This protocol describes a common laboratory-scale synthesis of **2,6-Dimethyl-5-heptenal** from 6-methyl-5-hepten-2-one.

Materials:

- 6-methyl-5-hepten-2-one
- Ethyl chloroacetate
- Sodium methoxide
- Methanol
- Sodium hydroxide
- Hydrochloric acid
- Copper powder
- Methyl tert-butyl ether (MTBE)
- Standard laboratory glassware and distillation apparatus

Procedure:

- **Glycidic Ester Formation:** To a stirred slurry of 6-methyl-5-hepten-2-one and ethyl chloroacetate at -10 to -15 °C, slowly add sodium methoxide over 2 hours. Maintain the temperature and stir for an additional 2 hours.
- **Saponification:** Slowly add a solution of sodium hydroxide in methanol to the reaction mixture. Heat the resulting solution at 50 °C for 3 hours.
- **Work-up:** Remove methanol by distillation. Pour the reaction mass into water with stirring.

- Extraction: Extract the aqueous layer twice with MTBE and discard the organic layers.
- Acidification and Decarboxylation: Acidify the aqueous layer to a pH of 5-6 with concentrated hydrochloric acid, which will be accompanied by the evolution of carbon dioxide.
- Final Extraction: Extract the aqueous layer three times with MTBE. Combine the organic layers and wash with water.
- Purification: Remove the MTBE by distillation at reduced pressure. Add a small amount of copper powder to the concentrated extract.
- Distillation: Purify the final product by vacuum distillation to yield **2,6-Dimethyl-5-heptenal**.

Safety Precautions: This synthesis involves flammable solvents and corrosive reagents. It should be performed in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Protocol for Incorporation of **2,6-Dimethyl-5-heptenal** into a Fragrance Base

This protocol provides a general method for evaluating and incorporating **2,6-Dimethyl-5-heptenal** into a simple fragrance accord.

Materials:

- **2,6-Dimethyl-5-heptenal** (as a 10% solution in ethanol)
- Fragrance raw materials for a simple floral-fruity accord (e.g., Linalool, Hedione®, Galaxolide®)
- Ethanol (perfumer's grade)
- Glass beakers and pipettes
- Digital scale
- Smelling strips

Procedure:

- Prepare a Simple Base: Create a simple floral-fruity base by mixing Linalool (40 parts), Hedione® (40 parts), and Galaxolide® (20 parts).
- Create a Series of Dilutions: Prepare a series of test solutions by adding the 10% solution of **2,6-Dimethyl-5-heptenal** to the base at different concentrations (e.g., 0.1%, 0.5%, 1.0%, and 2.0% of the total fragrance concentrate).
- Evaluation: Dip smelling strips into each test solution and the control base. Evaluate the odor profile at different time intervals (top note, middle note, and dry-down) to observe the effect of **2,6-Dimethyl-5-heptenal** on the overall fragrance.
- Optimization: Based on the evaluation, select the optimal concentration of **2,6-Dimethyl-5-heptenal** that achieves the desired fresh melon character without overpowering the other notes.
- Final Formulation: Prepare the final fragrance concentrate with the optimized level of **2,6-Dimethyl-5-heptenal**.

Protocol for GC-MS Analysis of a Fragrance Containing 2,6-Dimethyl-5-heptenal

This protocol outlines a standard method for the qualitative and quantitative analysis of a fragrance oil containing **2,6-Dimethyl-5-heptenal** using Gas Chromatography-Mass Spectrometry (GC-MS).

Instrumentation and Conditions:

- Gas Chromatograph: Equipped with a flame ionization detector (FID) and a mass selective detector (MSD).
- Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent.
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- Injector: Split mode (e.g., 10:1 ratio) at 250 °C.

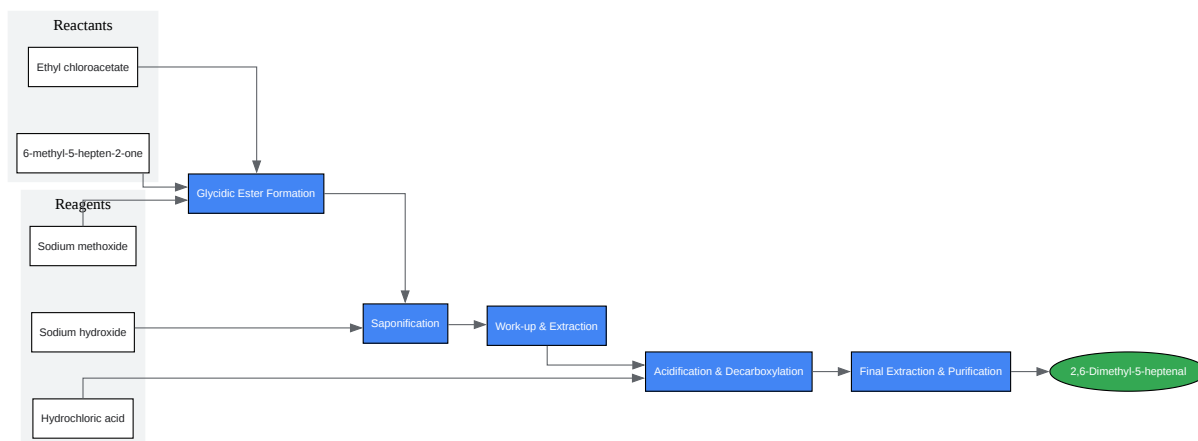
- Oven Program: Initial temperature of 40 °C for 5 min, ramp at 25 °C/min to 300 °C, hold for 0.5 min.
- MSD: Electron ionization (EI) mode, scanning from m/z 50–550.

Procedure:

- Sample Preparation: Dilute the fragrance oil in a suitable solvent (e.g., ethanol or diethyl ether) to an appropriate concentration for GC-MS analysis.
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Acquisition: Run the GC-MS analysis using the specified conditions.
- Data Analysis:
 - Identify the peak corresponding to **2,6-Dimethyl-5-heptenal** by comparing its retention time and mass spectrum with a known standard.
 - Quantify the amount of **2,6-Dimethyl-5-heptenal** in the sample by comparing its peak area with a calibration curve prepared from standards of known concentrations.

Visualizations

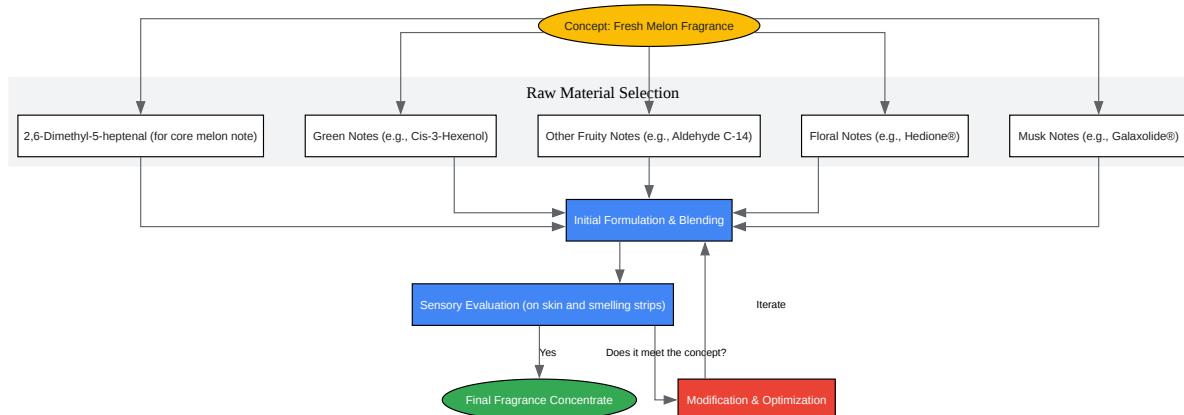
Workflow for Darzens Synthesis of 2,6-Dimethyl-5-heptenal



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Caption: Workflow for the synthesis of **2,6-Dimethyl-5-heptenal**.

Logical Workflow for Creating a Melon-Themed Fragrance



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Caption: Logical workflow for developing a melon-themed fragrance.

Safety and Regulatory Information

2,6-Dimethyl-5-heptenal has been assessed for safety by the Research Institute for Fragrance Materials (RIFM) and can be used safely in consumer products under typical use levels.^[2] It is important to handle the concentrated material with appropriate personal protective equipment, as it can be a skin and eye irritant. As an aldehyde, it is moderately reactive and should be stored in a cool, dark, and airtight container away from strong oxidizing agents. For detailed safety information, refer to the material safety data sheet (MSDS) provided by the supplier.

Conclusion

2,6-Dimethyl-5-heptenal is a versatile and impactful fragrance ingredient that provides a characteristic fresh, green, and melon aroma. Its effective use requires an understanding of its chemical properties, olfactory profile, and appropriate application levels. The protocols and data presented in this document provide a comprehensive guide for researchers and perfumers to successfully incorporate this valuable aldehyde into a variety of fragrance formulations.

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